

Technical Support Center: Disposal of 1,1,2,2-Tetrabromopropane Waste

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Compound of Interest

Compound Name: 1,1,2,2-Tetrabromopropane

Cat. No.: B14694852

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This guide provides technical support for researchers, scientists, and drug development professionals on the proper disposal methods for **1,1,2,2-Tetrabromopropane** waste. Adherence to institutional and local environmental regulations is mandatory.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,1,2,2-Tetrabromopropane**?

A1: While a specific Safety Data Sheet (SDS) for **1,1,2,2-Tetrabromopropane** is not readily available, it is structurally a brominated hydrocarbon. Based on similar compounds, it is anticipated to be harmful if swallowed or inhaled, cause skin and serious eye irritation, and may cause respiratory irritation.^[1] It is also potentially toxic to aquatic life with long-lasting effects.^[1] All handling should be performed in a well-ventilated area, preferably a chemical fume hood, with appropriate personal protective equipment (PPE).

Q2: Can I dispose of small amounts of **1,1,2,2-Tetrabromopropane** waste down the drain?

A2: No. Halogenated hydrocarbons should never be disposed of down the drain.^{[2][3]} This practice is illegal in most jurisdictions and can harm plumbing and the environment. Such compounds can create flammable vapor hazards in sewer systems.^[4]

Q3: Is it acceptable to mix **1,1,2,2-Tetrabromopropane** waste with other organic solvent waste?

A3: It is crucial to segregate halogenated solvent waste from non-halogenated solvent waste.

[3][5] **1,1,2,2-Tetrabromopropane** waste should be collected in a designated, properly labeled container for halogenated hydrocarbons.[5] Mixing incompatible waste streams can create hazardous reactions and complicates the disposal process.

Q4: How should I label a waste container for **1,1,2,2-Tetrabromopropane**?

A4: The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**1,1,2,2-Tetrabromopropane**".[1] Also, list all constituents of the waste, including any solvents used for dilution. Ensure the label is legible and securely attached to the container.

Q5: What should I do with empty containers that held **1,1,2,2-Tetrabromopropane**?

A5: Empty containers that held hazardous materials may still be considered hazardous waste. [4] They should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.[6] Follow your institution's specific guidelines for the disposal of empty chemical containers.

Troubleshooting Guide

Issue	Possible Cause	Solution
Precipitate formation in the waste container	Mixing of 1,1,2,2-Tetrabromopropane with an incompatible solvent or solute.	Do not add any further waste to the container. Cap it securely, label it with a warning about the unexpected reaction, and contact your institution's Environmental Health and Safety (EHS) office for guidance.
The waste container is warm to the touch	An exothermic reaction may be occurring due to the mixing of incompatible chemicals.	Immediately cease adding waste. Do not seal the container tightly if pressure is building. Place the container in a secondary containment bin within a fume hood and away from other flammable materials. Alert your EHS office immediately.
Unsure if a waste stream contains 1,1,2,2-Tetrabromopropane	Inadequate labeling or cross-contamination.	Treat the waste as halogenated hazardous waste. Label the container with all possible components and consult your EHS office for proper disposal procedures.
A small spill of 1,1,2,2-Tetrabromopropane has occurred	Accidental mishandling.	Evacuate the immediate area if the spill is large or in a poorly ventilated space. For small spills, use an absorbent material compatible with halogenated hydrocarbons to clean it up. All cleanup materials must be collected as hazardous waste. ^[2] Always wear appropriate PPE during

cleanup.[\[1\]](#) Notify your EHS office of the spill.

Chemical Properties of 1,1,2,2-Tetrabromopropane

Property	Value
Molecular Formula	C ₃ H ₄ Br ₄ [7] [8] [9]
Molecular Weight	359.68 g/mol [8] [10]
Density (estimate)	2.7262 g/cm ³ [7]
Boiling Point (estimate)	245.82°C [7]
Melting Point (estimate)	10.7°C [7]

General Experimental Protocol for Laboratory-Scale Waste Collection

This protocol outlines the standard procedure for the collection of **1,1,2,2-Tetrabromopropane** waste in a laboratory setting.

1. Materials:

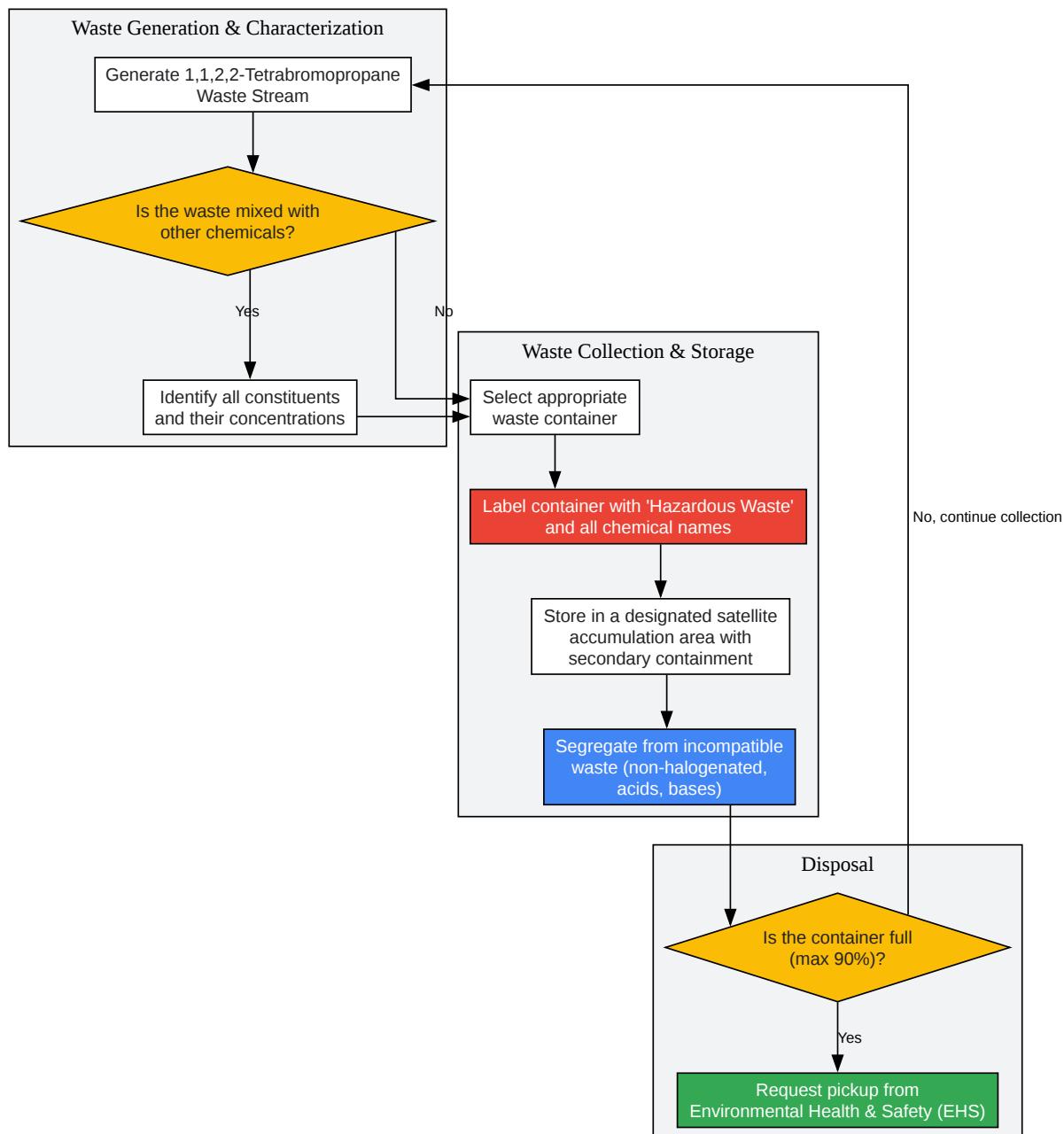
- Designated hazardous waste container (glass or other compatible material) with a screw cap.
- "Hazardous Waste" label.
- Secondary containment bin.
- Personal Protective Equipment (PPE): chemical safety goggles, face shield, chemical-resistant gloves (nitrile or neoprene recommended), and a lab coat.[\[1\]](#)

2. Procedure:

- Container Preparation: Obtain a clean, empty, and appropriate waste container from your EHS office or an approved supplier.
- Labeling: Before adding any waste, affix a "Hazardous Waste" label to the container. Fill in your name, department, and the date. Clearly write "**1,1,2,2-Tetrabromopropane**" and any other solvents or chemicals that will be added to the container.

- Location: Place the labeled waste container in a designated and well-ventilated satellite accumulation area, such as a chemical fume hood.[11] The container should be kept in a secondary containment bin to prevent the spread of potential spills.
- Waste Addition:
 - Don all required PPE.
 - Carefully pour the **1,1,2,2-Tetrabromopropane** waste into the container using a funnel.
 - Avoid overfilling the container; a maximum of 90% capacity is recommended to allow for vapor expansion.[11]
- Closure: Securely cap the container immediately after adding waste.[2][5] Do not leave funnels in the container.
- Storage: Store the sealed waste container in the designated satellite accumulation area. Ensure it is segregated from incompatible waste streams, such as non-halogenated solvents, acids, and bases.[5][6]
- Disposal Request: Once the container is full or if waste is no longer being generated, submit a waste pickup request to your institution's EHS office.[2]

Disposal Workflow

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Caption: Decision workflow for the safe disposal of **1,1,2,2-Tetrabromopropane** waste.

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